

Application Notes and Protocols: Extraction of Leukotriene B5 from Cell Culture Supernatants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Leukotriene B5*

Cat. No.: *B1235181*

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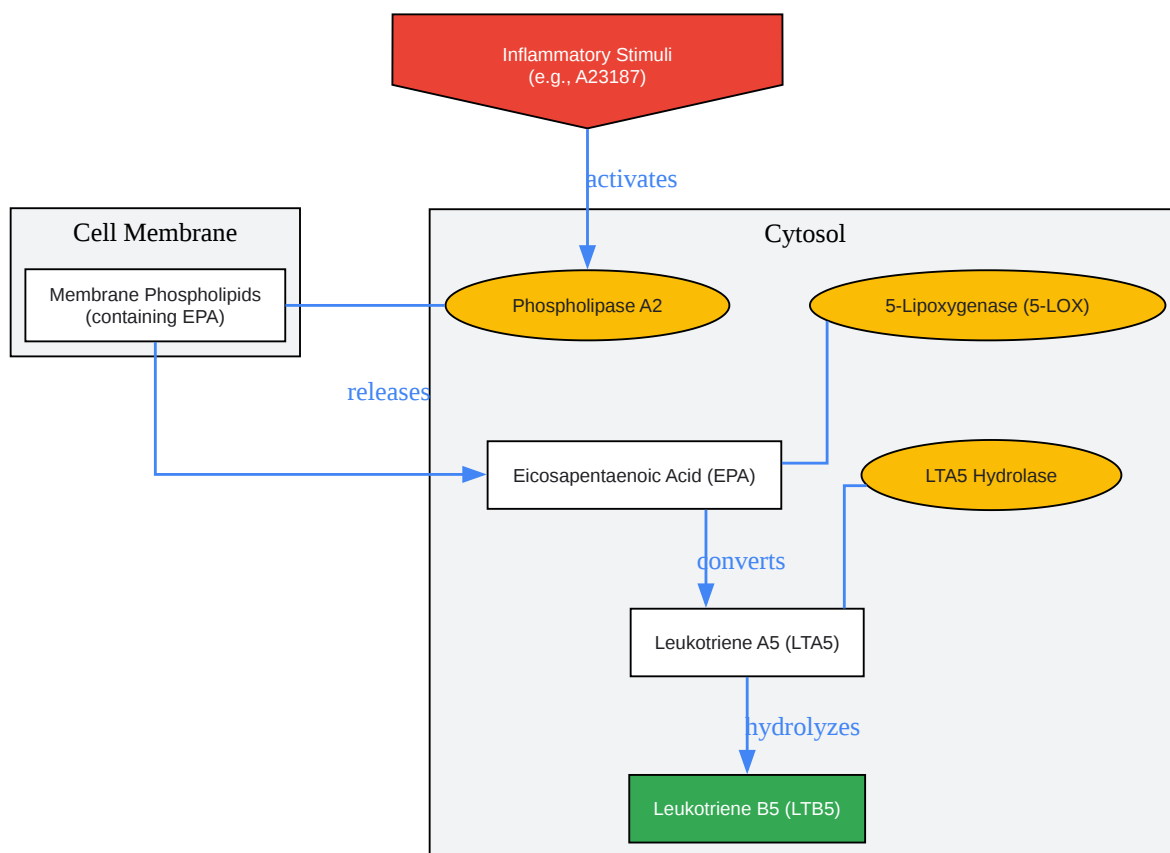
Introduction

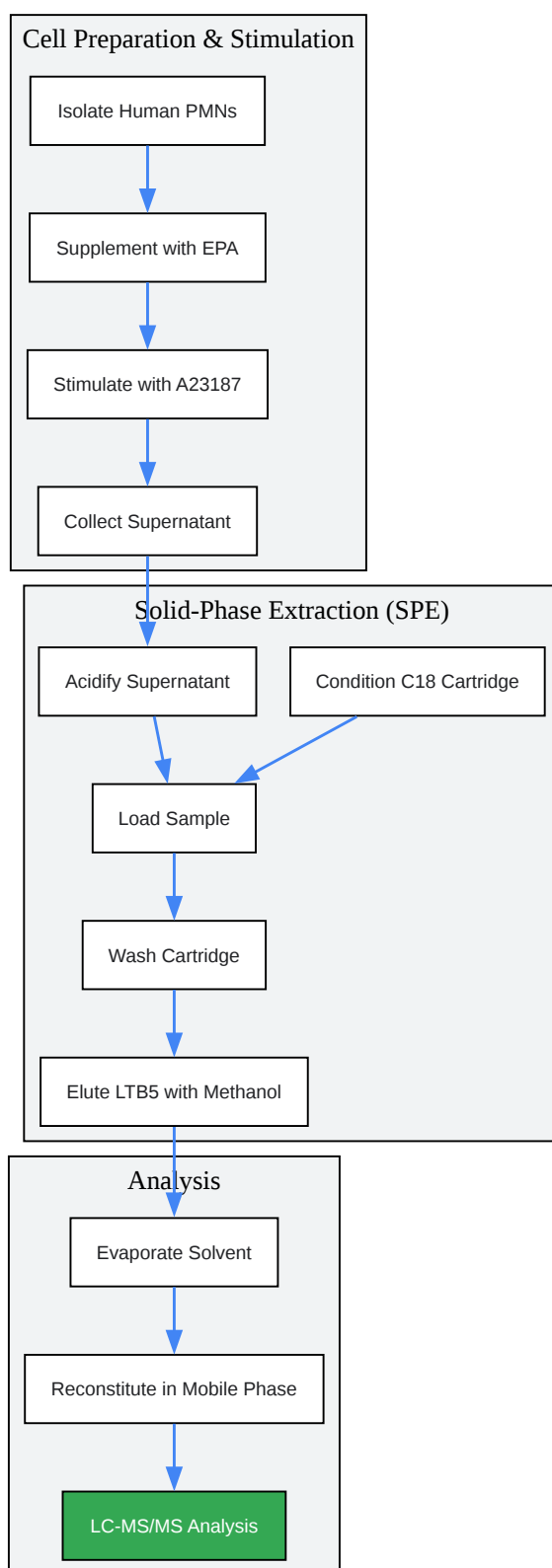
Leukotriene B5 (LTB5) is a lipid mediator derived from the omega-3 fatty acid, eicosapentaenoic acid (EPA).^{[1][2]} As a member of the leukotriene family, it is involved in inflammatory processes, although it is notably less potent than its omega-6 derived analog, Leukotriene B4 (LTB4).^{[1][3]} The relative production of LTB5 versus LTB4 can be influenced by dietary intake of EPA, potentially modulating inflammatory responses.^[1] Accurate quantification of LTB5 in biological samples, such as cell culture supernatants, is crucial for studying inflammation, the effects of dietary supplements, and for the development of novel anti-inflammatory therapeutics.

This document provides a detailed protocol for the extraction of LTB5 from cell culture supernatants, focusing on stimulation of human neutrophils, solid-phase extraction (SPE) for purification and concentration, and subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Signaling Pathway of LTB5 Biosynthesis

The biosynthesis of LTB5 is initiated by the release of eicosapentaenoic acid (EPA) from the cell membrane. In response to inflammatory stimuli, phospholipase A2 is activated, which cleaves EPA from membrane phospholipids. Free EPA is then converted to LTB5 through the 5-lipoxygenase (5-LOX) pathway.





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- 3. The effect of eicosapentaenoic acid on leukotriene B production by human neutrophils - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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